

what is Hydroxy-PEG24-Boc

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Compound of Interest

Compound Name: Hydroxy-PEG24-Boc

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An In-depth Technical Guide to **Hydroxy-PEG24-Boc** for Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy-PEG24-Boc is a high-purity, heterobifunctional polyethylene glycol (PEG) linker essential in modern drug development and bioconjugation. It features a 24-unit PEG chain that enhances solubility and provides a flexible spacer.[1] One terminus of the linker is a hydroxyl (-OH) group, available for further chemical modification, while the other is a primary amine protected by a tert-butyloxycarbonyl (Boc) group.[1][2] This Boc protecting group is stable under various conditions but can be easily removed under acidic conditions, allowing for sequential and controlled conjugation to other molecules.[2][3]

The unique structure of **Hydroxy-PEG24-Boc** makes it a valuable tool in the synthesis of advanced therapeutics such as Proteolysis Targeting Chimeras (PROTACs) and Antibody-Drug Conjugates (ADCs).[4][5] In these applications, it acts as a hydrophilic spacer to connect different molecular entities, improving the pharmacokinetic profiles and stability of the final conjugate.[6]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Hydroxy-PEG24-Boc** and structurally similar compounds.

Property	Value	Reference
Compound Name	Hydroxy-PEG24-CH ₂ -Boc / N-Boc-PEG24-alcohol	[1][7]
Molecular Formula	C ₅₄ H ₁₀₉ NO ₂₇ (Calculated for N-Boc-PEG24-alcohol)	N/A
Molecular Weight	~1174.4 - 1189.42 g/mol	[7][8]
Appearance	Colorless to light yellow liquid or solid	[5]
Solubility	Soluble in water, ethyl acetate, methanol, and dichloromethane	[5]
Storage Conditions	-20°C, keep in a dry and dark environment	[5]

Synthesis of Hydroxy-PEG24-Boc

The most common and efficient synthesis route for **Hydroxy-PEG24-Boc** involves the selective N-protection of the corresponding amino-alcohol precursor, HO-PEG24-NH₂, using di-tert-butyl dicarbonate ((Boc)₂O). The hydroxyl group generally remains unreactive under these conditions, allowing for a straightforward, one-step protection of the amine functionality.[4]

Experimental Protocol: Synthesis

Objective: To synthesize **Hydroxy-PEG24-Boc** via selective N-protection of HO-PEG24-NH₂.

Materials:

- HO-PEG24-NH₂ (1 equivalent)
- Di-tert-butyl dicarbonate ((Boc)₂O) (1.2 equivalents)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.5 equivalents)
- Anhydrous Dichloromethane (DCM) or Tetrahydrofuran (THF)

- Saturated aqueous Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., ethyl acetate/hexanes or DCM/methanol)

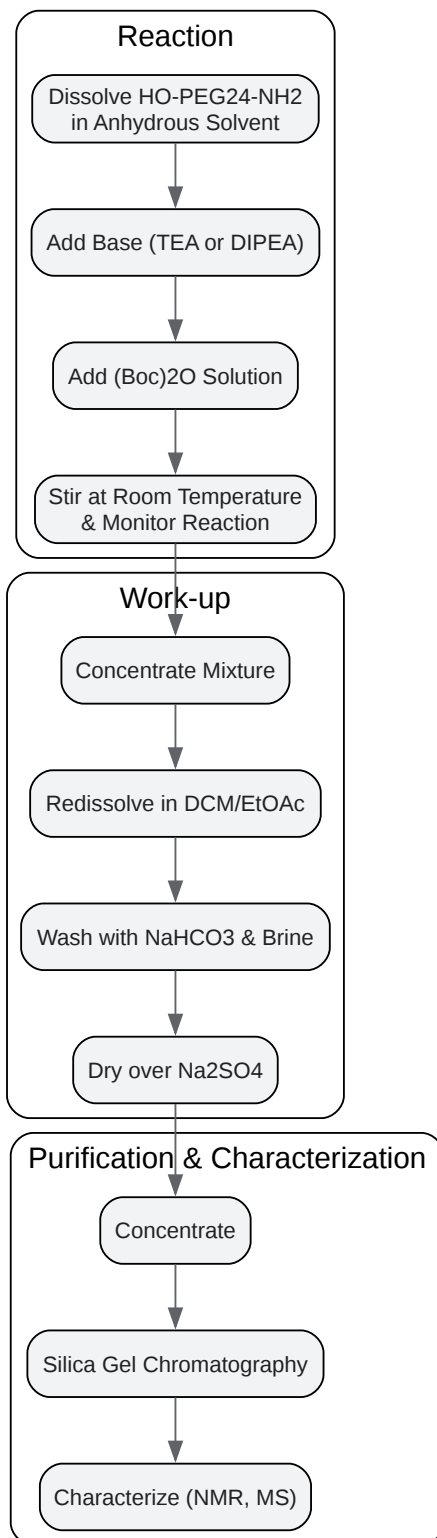
Procedure:

- Reaction Setup: In a round-bottom flask, dissolve HO-PEG24-NH₂ in anhydrous DCM or THF.[\[4\]](#)
- Base Addition: Add TEA or DIPEA to the solution and stir for 10 minutes at room temperature.[\[4\]](#)
- Boc₂O Addition: Dissolve (Boc)₂O in a minimal amount of the reaction solvent and add it dropwise to the stirring solution.[\[4\]](#)
- Reaction Monitoring: Allow the reaction to stir at room temperature. Monitor the progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed (typically 2-12 hours).[\[4\]](#)
- Work-up:
 - Once the reaction is complete, concentrate the mixture under reduced pressure.[\[4\]](#)
 - Redissolve the residue in a larger volume of ethyl acetate or DCM.[\[4\]](#)
 - Wash the organic layer sequentially with saturated aqueous NaHCO_3 solution and brine.[\[4\]](#)
 - Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 .[\[4\]](#)
- Purification: Filter off the drying agent and concentrate the organic solution under reduced pressure. Purify the crude product by silica gel column chromatography to yield pure

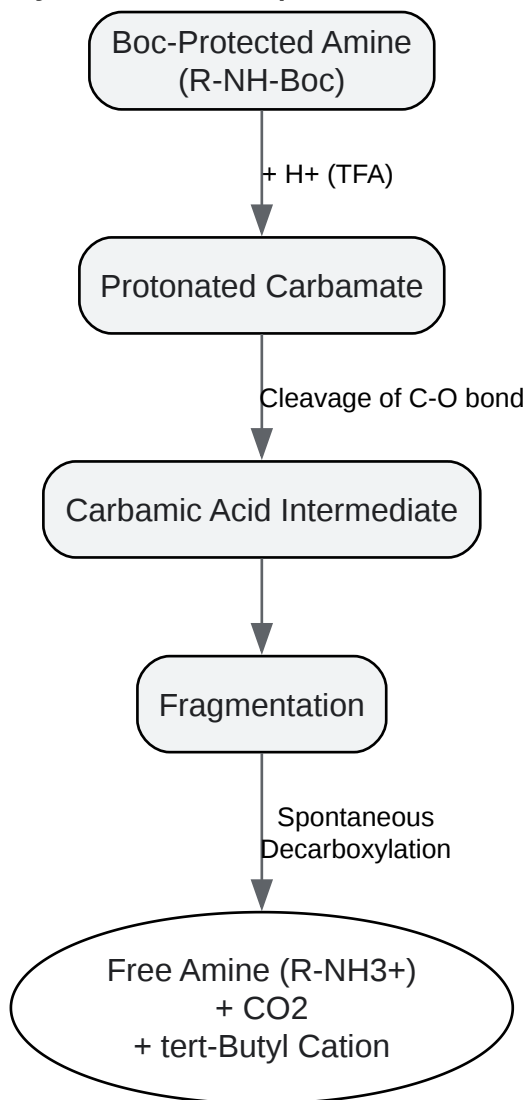
Hydroxy-PEG24-Boc.[\[4\]](#)

- Characterization: Confirm the identity and purity of the final product using ^1H NMR, ^{13}C NMR, and mass spectrometry.[\[4\]](#)

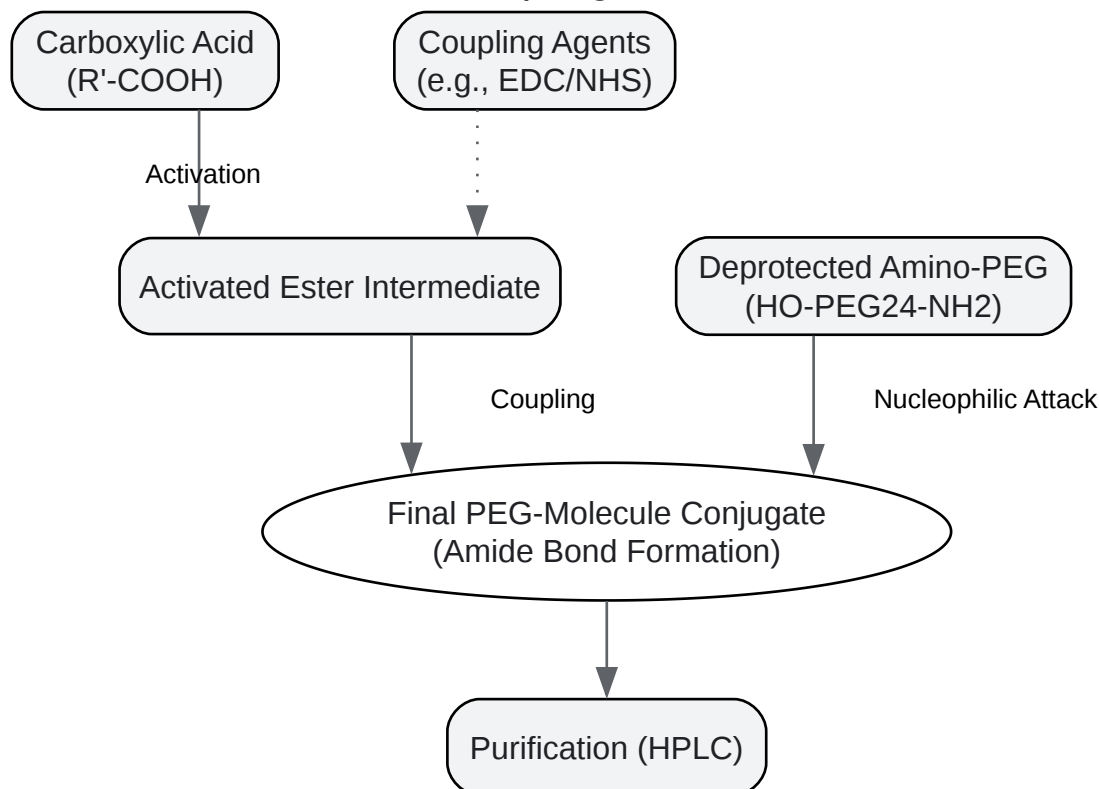
Synthesis Workflow for Hydroxy-PEG24-Boc



Acid-Catalyzed Boc Deprotection Mechanism



Amide Coupling Workflow



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